

An In-depth Technical Guide to the Composition and Chemical Properties of Gelopectose

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Compound of Interest

Compound Name: *gelopectose*

Cat. No.: *B1179579*

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Gelopectose is a powder thickener formulated for the symptomatic treatment of regurgitation in infants.[1][2][3][4][5] Its efficacy is rooted in the physicochemical properties of its components, which act to increase the viscosity of the food bolus and thicken the gastric contents.[1][2][4][5] This guide provides a detailed overview of the composition, chemical properties, and mechanism of action of **Gelopectose**. While specific proprietary experimental protocols for **Gelopectose** are not publicly available, this document outlines the standard analytical methodologies that would be employed for the physicochemical characterization of such a product.

Composition of Gelopectose

Gelopectose is a blend of active ingredients and excipients. The primary functional components are natural polysaccharides and a mineral-derived silica compound, which provide the thickening and stabilizing properties.

Table 1: Active Ingredients and Excipients in **Gelopectose**

Component	Type	Quantity	Purpose
Pectin	Active Ingredient	240 mg per 2g teaspoon[1] / 12.00 g per 100g powder[3]	Thickening agent, gelling agent
Microcrystalline Cellulose	Active Ingredient	180 mg per 2g teaspoon[1] / 9.00 g per 100g powder[3]	Thickening agent, stabilizer
Hydrated Colloidal Silica	Active Ingredient	110 mg per 2g teaspoon[1] / 5.50 g per 100g powder[3]	Adsorbent, anti-caking agent, stabilizer
Maltodextrin	Excipient (Charge Agent)	Not specified	Bulking agent, carbohydrate source
Sodium Chloride	Excipient	Not specified	Electrolyte, aids in preventing hypochloremia[2][5]
Calcium Chloride	Excipient	Not specified	Electrolyte, aids in preventing dehydration[2][5]
Lemon Flavoring	Excipient	Not specified	Flavoring agent

Table 2: Nutritional and Physicochemical Properties of Reconstituted **Gelopectose**

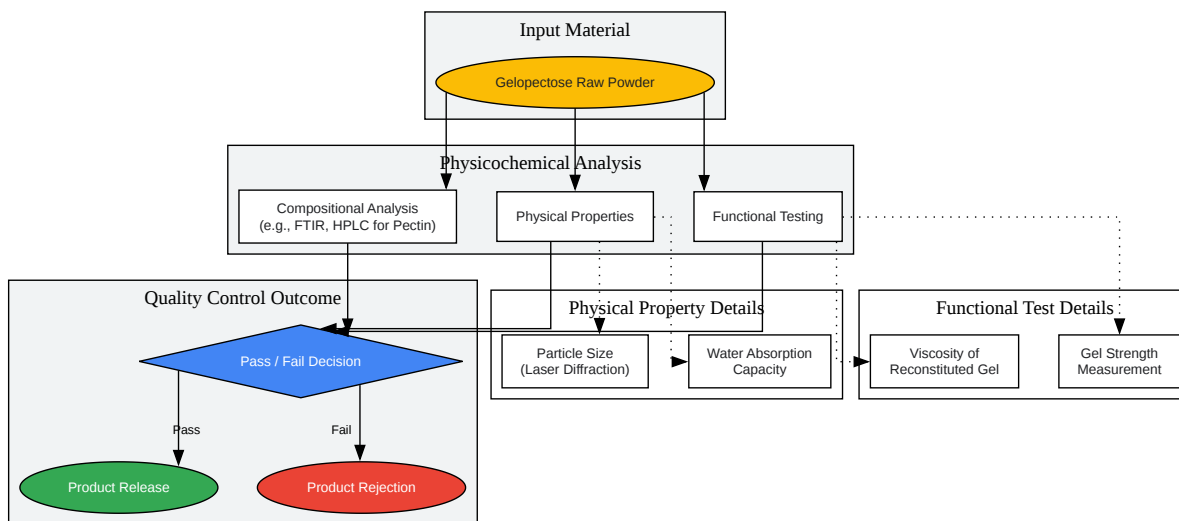
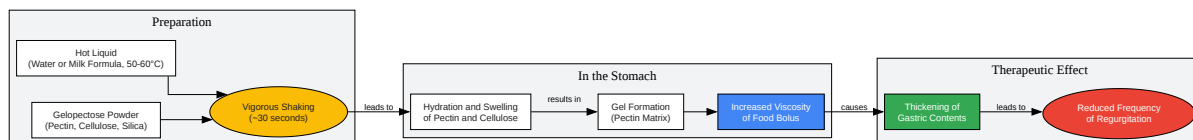
Property	Value
Energy Value	311 kcal/100 g[1] / 356.3 kcal/100g (reconstituted)[2]
Total Lipids	0.3 g / 100g (reconstituted)[2]
Saturated Fatty Acids	0.11 g / 100g (reconstituted)[2]
Monounsaturated Fatty Acids	0.16 g / 100g (reconstituted)[2]
Polyunsaturated Fatty Acids	0.03 g / 100g (reconstituted)[2]
Carbohydrates	87.4 g / 100g (reconstituted)[2]
Proteins	1 g / 100g (reconstituted)[2]
Sodium	641 mg / 100g (reconstituted)[2]
Osmolarity	113 mOsm/l for a 10% dilution[1]
Recommended Concentration	3 to 5% (3 to 5 g per 100 ml of liquid)[1][3]

Chemical Properties and Mechanism of Action

The therapeutic effect of **Gelopectose** is a direct result of the chemical and physical properties of its primary components. The mechanism does not involve a systemic pharmacological action but rather a localized physical modification of the infant's formula or milk.

- **Pectin:** A complex polysaccharide rich in galacturonic acid. In the presence of hot water and electrolytes (calcium and sodium chlorides), pectin hydrates and forms a gel matrix. This gelling property is central to the thickening of the food bolus.
- **Microcrystalline Cellulose:** A purified, partially depolymerized cellulose. It is insoluble in water but can absorb water and act as a stabilizer, preventing the separation of the gel and providing a consistent viscosity.
- **Hydrated Colloidal Silica:** A form of silicon dioxide with a high surface area. It acts as an adsorbent and anti-caking agent, ensuring the powder is free-flowing. In the formulation, it also contributes to the stability of the thickened mixture.

The combined action of these ingredients results in an increased viscosity of the gastric contents, which mechanically hinders the regurgitation of the stomach's contents back into the esophagus.[1][2][4][5]



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